

Essential Safety and Operational Guidance for Handling 3-Hydroxypalmitoylcarnitine

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Compound of Interest

Compound Name: **3-Hydroxypalmitoylcarnitine**

Cat. No.: **B569107**

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **3-Hydroxypalmitoylcarnitine**, including personal protective equipment (PPE), operational procedures, and disposal plans.

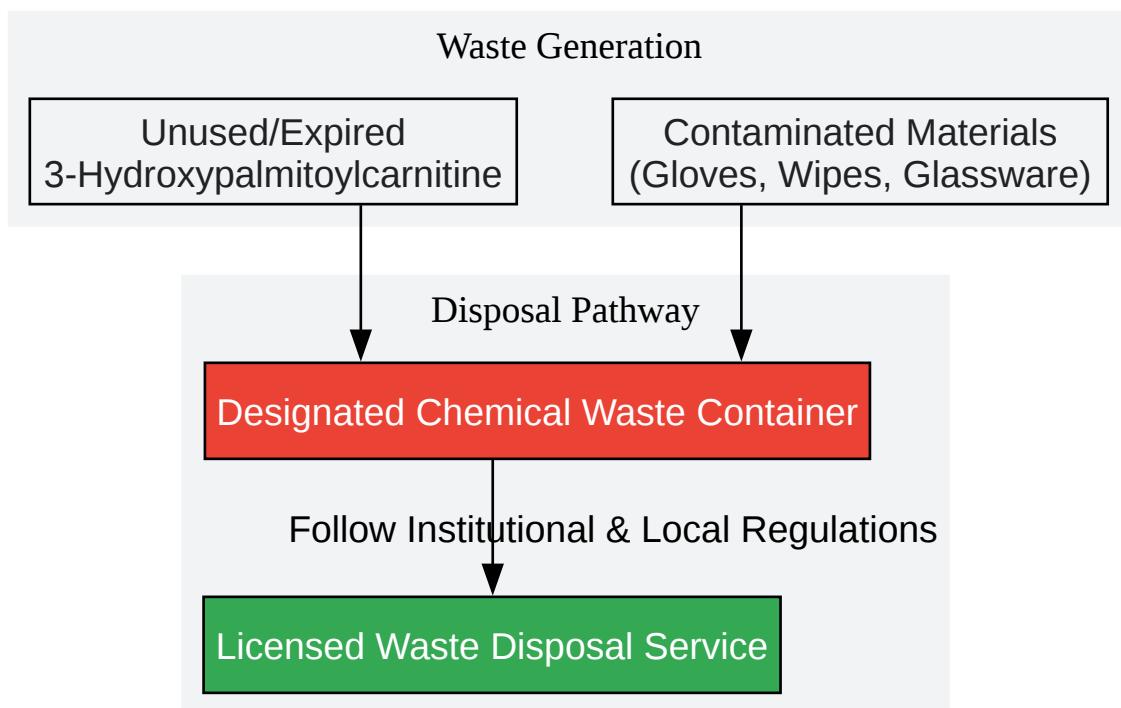
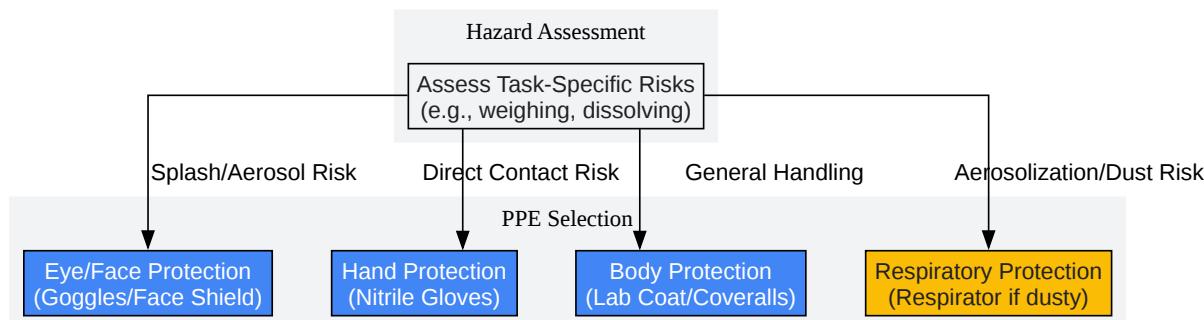
While a specific Safety Data Sheet (SDS) for **3-Hydroxypalmitoylcarnitine** is not readily available, data from structurally similar compounds, such as L(-)-Carnitine and Palmitoyl-L-carnitine, can provide guidance. L(-)-Carnitine is known to cause skin and serious eye irritation, and may cause respiratory irritation.^[1] Therefore, a cautious approach is warranted when handling **3-Hydroxypalmitoylcarnitine**.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **3-Hydroxypalmitoylcarnitine**, based on potential hazards.

PPE Category	Recommended Equipment
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles are required. [2] A face shield may be necessary for operations with a higher risk of splashes. [2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) should be worn. [1] A lab coat or coveralls is necessary to protect street clothing. [2]
Respiratory Protection	For handling fine powders or when dust may be generated, a NIOSH-approved respirator (e.g., N95 or better) is recommended to avoid respiratory irritation. [3] [4] Always use in a well-ventilated area.

Logical Flow for PPE Selection:



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References

- 1. fishersci.de [fishersci.de]
- 2. epa.gov [epa.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [osha.gov]
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